

Application Notes and Protocols: GLPG1205 in the Bleomycin-Induced Pulmonary Fibrosis Model

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Compound of Interest		
Compound Name:	GLPG1205	
Cat. No.:	B3047791	Get Quote

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Introduction

Idiopathic Pulmonary Fibrosis (IPF) is a devastating chronic lung disease characterized by progressive scarring of the lung tissue, leading to irreversible decline in lung function. The bleomycin-induced pulmonary fibrosis model in rodents is a widely utilized and well-established preclinical model that recapitulates many of the key pathological features of human IPF, serving as a critical tool for investigating disease mechanisms and evaluating novel therapeutic agents.

GLPG1205 is a potent and selective antagonist of G-protein coupled receptor 84 (GPR84), a receptor implicated in inflammatory and fibrotic processes.[1][2] Preclinical studies have suggested anti-fibrotic effects of **GLPG1205** in lung fibrosis models, which led to its clinical evaluation.[3][4] This document provides detailed application notes and protocols for utilizing the bleomycin-induced pulmonary fibrosis model and for understanding the investigation of **GLPG1205** as a potential therapeutic agent.

GLPG1205: Mechanism of Action and Clinical Development

GLPG1205 is an experimental drug that functions as a selective antagonist of GPR84.[1] GPR84 is primarily expressed on immune cells and is believed to play a role in inflammation







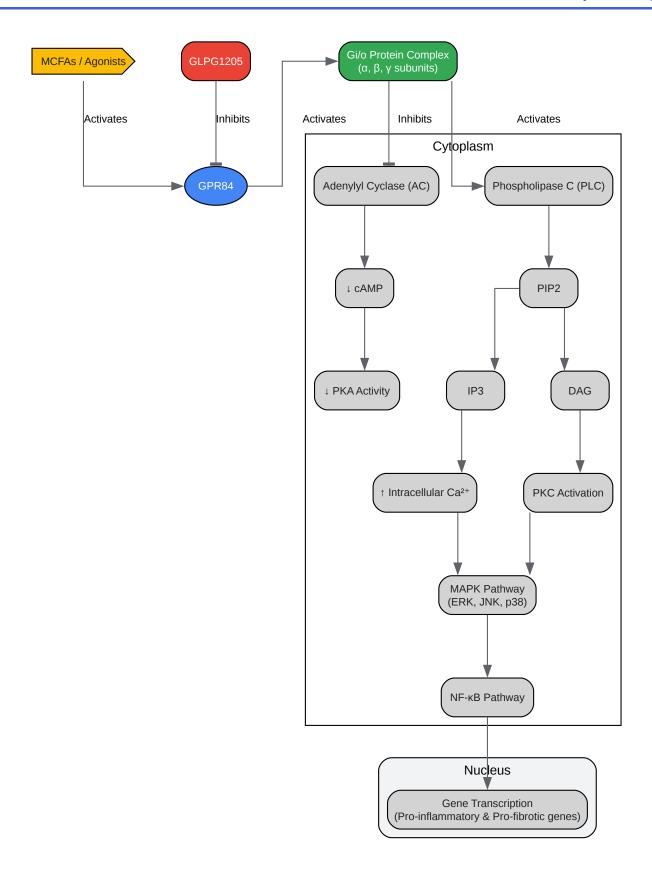
and fibrosis.[3] By blocking the GPR84 signaling pathway, **GLPG1205** is hypothesized to exert anti-inflammatory and anti-fibrotic effects.[1]

The development of **GLPG1205** for IPF was discontinued due to a lack of efficacy in a Phase II clinical trial.[1] However, the compound and its target, GPR84, continue to be subjects of research for other potential therapeutic applications.[1]

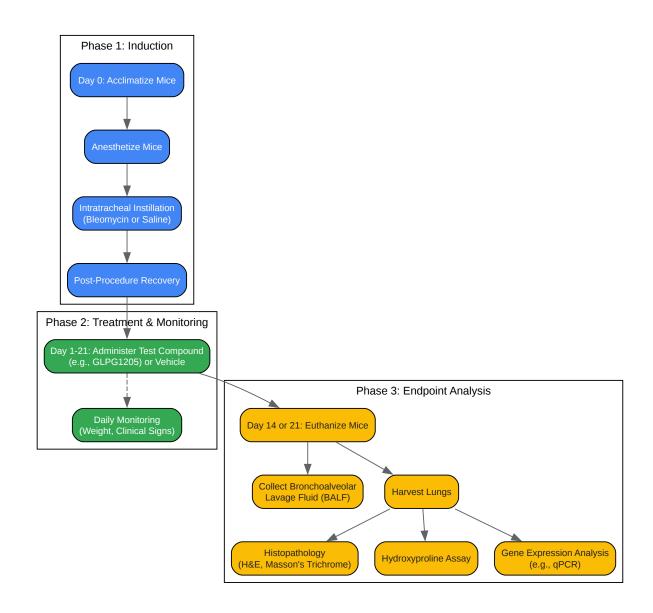
GPR84 Signaling Pathway

The activation of GPR84, a Gi/o-coupled receptor, by its endogenous ligands (medium-chain fatty acids) or synthetic agonists, initiates a signaling cascade that is associated with pro-inflammatory responses. As an antagonist, **GLPG1205** blocks these downstream effects.









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